

Safeguarding Your Laboratory: Proper Disposal of 2-Phenylmalononitrile

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Compound of Interest

Compound Name: 2-Phenylmalononitrile

Cat. No.: B051526

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For researchers, scientists, and professionals in drug development, meticulous adherence to safety protocols is paramount, especially when handling specialized chemical compounds. This guide provides essential, step-by-step procedures for the safe and compliant disposal of **2-Phenylmalononitrile**, ensuring the protection of both laboratory personnel and the environment.

Immediate Safety and Handling Precautions

Before initiating any disposal process, it is crucial to be aware of the hazards associated with **2-Phenylmalononitrile**. This compound is classified as fatal if swallowed, toxic in contact with skin or if inhaled, causes serious eye irritation, and may cause an allergic skin reaction. It is also very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE) is mandatory. Always wear:

- Flame retardant antistatic protective clothing.
- Protective gloves.
- Eye and face protection.
- For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.^[1]

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1]
[2] Avoid breathing dust and prevent the product from entering drains.[1]

Quantitative Data for 2-Phenylmalononitrile

For quick reference, the following table summarizes key quantitative data for **2-Phenylmalononitrile**.

Property	Value	Source
Molecular Formula	C ₉ H ₆ N ₂	Biosynth
Molecular Weight	142.16 g/mol	Biosynth
Melting Point	30 - 32 °C (86 - 90 °F)	Sigma-Aldrich
Boiling Point	220 °C (428 °F)	Sigma-Aldrich
Density	1.049 g/cm ³ at 25 °C (77 °F)	Sigma-Aldrich

Step-by-Step Disposal Protocol

The recommended method for the disposal of **2-Phenylmalononitrile** is through a licensed professional waste disposal service.[1] The primary disposal route is incineration.

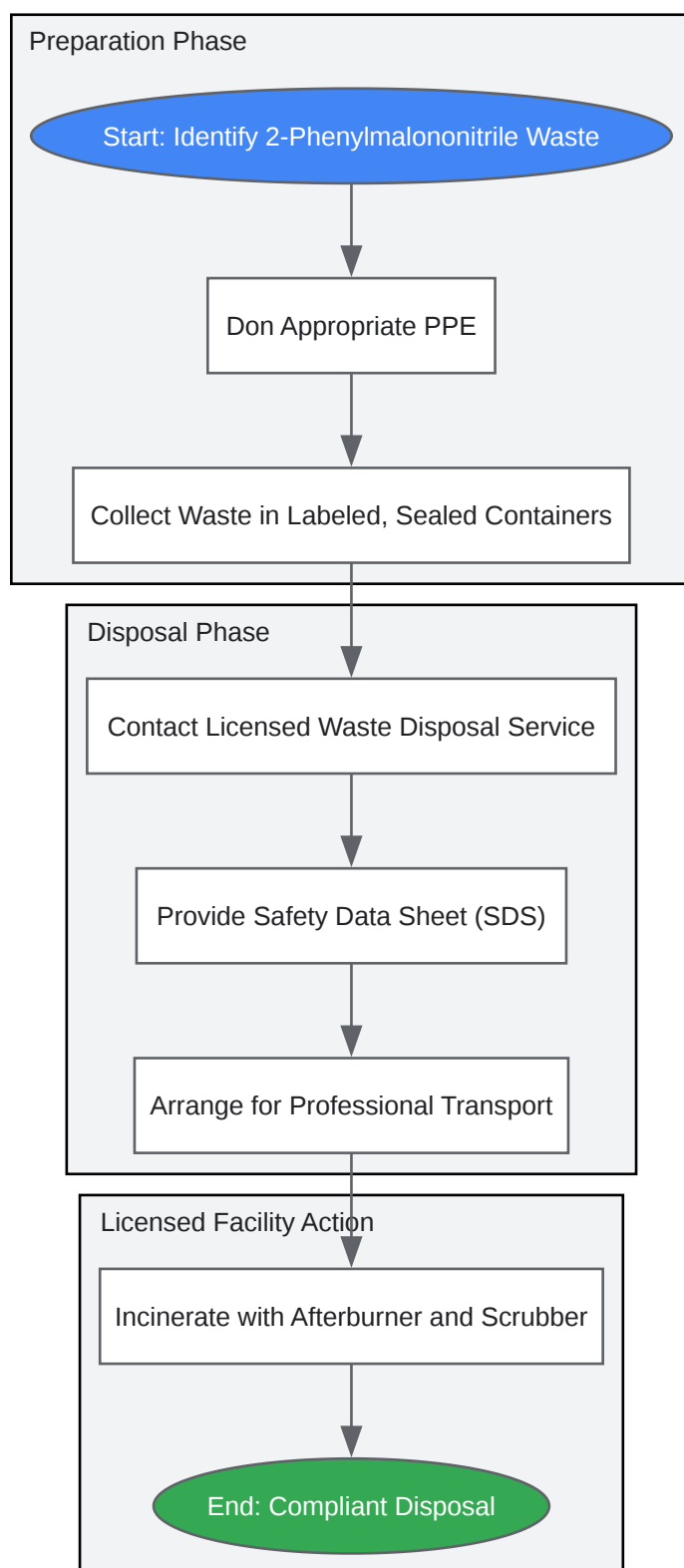
Experimental Protocol for Disposal:

- Collection and Storage of Waste:
 - Collect waste **2-Phenylmalononitrile** and any contaminated materials in sturdy, leak-proof, and clearly labeled containers.
 - Ensure containers are kept closed in a suitable, designated area.[1]
 - Do not mix with incompatible wastes.
- Engaging a Licensed Disposal Company:
 - Contact a licensed professional waste disposal service to handle the material.[1]

- Provide the company with the Safety Data Sheet (SDS) for **2-Phenylmalononitrile** to ensure they are fully aware of the hazards.
- Incineration Procedure (to be performed by the licensed facility):
 - The material should be burned in a chemical incinerator equipped with an afterburner and a scrubber to neutralize harmful combustion products.[1]
 - Extra care should be taken during ignition as the material can be highly flammable.[1]
- Disposal of Contaminated Packaging:
 - Empty containers must be triple rinsed with a suitable solvent.[2]
 - The rinsate must be collected and disposed of as hazardous waste along with the chemical.[2]
 - Once decontaminated, the packaging can be disposed of as unused product.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Phenylmalononitrile**.



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Disposal Workflow for **2-Phenylmalononitrile**

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References

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